

Application Notes and Protocols for (2S,3R)-DEPMPO-Biotin in Tissue Samples

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Compound of Interest

Compound Name: (2S,3R)-DEPMPO-Biotin

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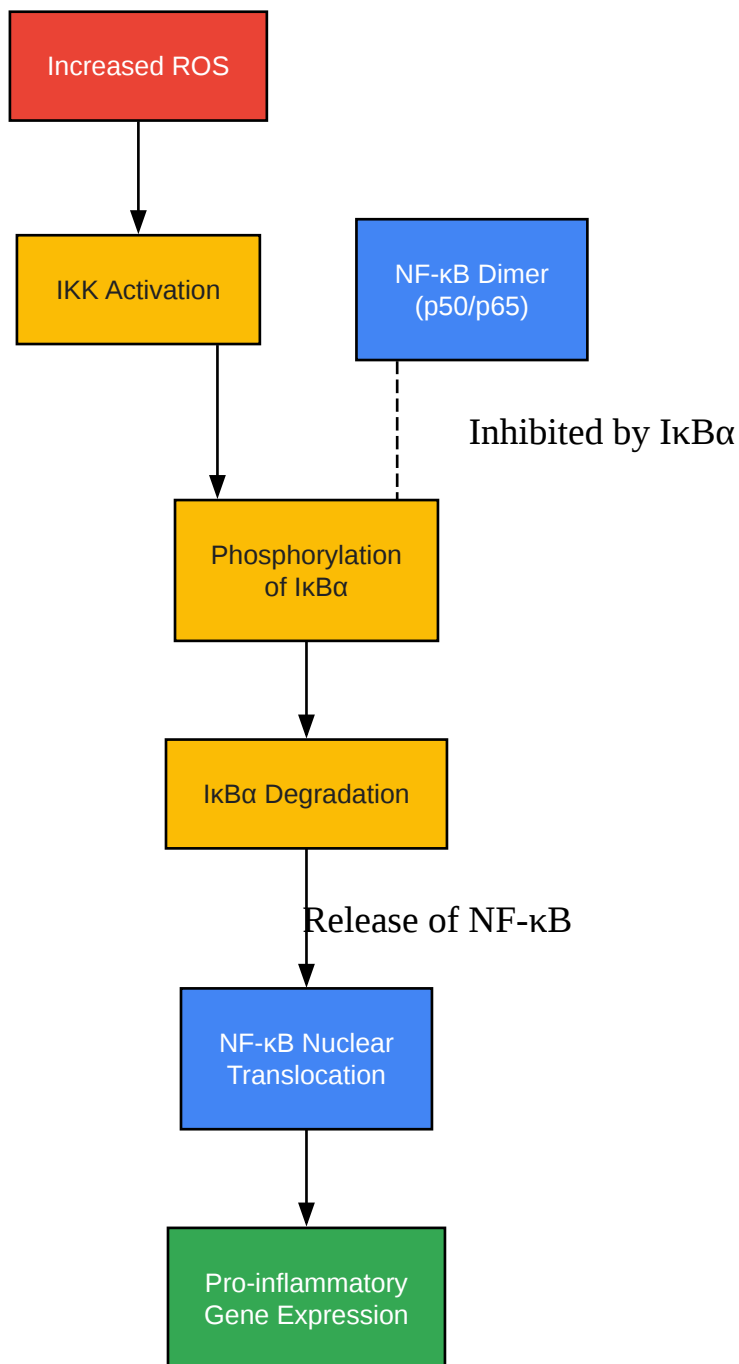
Introduction to (2S,3R)-DEPMPO-Biotin: A Powerful Tool for Detecting Macromolecular Radicals

(2S,3R)-DEPMPO-Biotin is a state-of-the-art spin trapping agent designed for the detection and analysis of macromolecule free radicals in biological systems, including tissue samples.^[1]^[2] This molecule combines the highly stable DEPMPO (5-(Diethoxyphosphoryl)-5-methyl-1-pyrroline N-oxide) spin trap with a biotin moiety. This dual functionality allows for the initial capture of transient free radicals on proteins, lipids, and DNA, forming a stable nitron adduct. The biotin tag then enables highly sensitive detection and visualization of these adducts using avidin or streptavidin-based techniques.^[2]^[3]

The immuno-spin trapping (IST) technique, particularly with biotinylated probes like **(2S,3R)-DEPMPO-Biotin**, offers a significant advantage over traditional methods for free radical detection, such as electron spin resonance (ESR), by providing spatial distribution information within tissues and significantly higher sensitivity.^[4] This makes it an invaluable tool for investigating the role of oxidative stress in a wide range of pathological conditions, including neurodegenerative diseases, cardiovascular disorders, and sepsis.^[4]^[5]

Key Signaling Pathways in Oxidative Stress

The generation of macromolecular radicals is a key event in cellular damage and the dysregulation of signaling pathways associated with oxidative stress. **(2S,3R)-DEPMPO-Biotin** can be employed to study the impact of free radicals on these pathways.



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